

A Comprehensive Technical Guide to the Safe Handling of Carbazole-d8

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Compound of Interest

Compound Name: Carbazole D8

Cat. No.: B1428729

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for Carbazole-d8. The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding for professionals in research and development.

Chemical Identification and Properties

Carbazole-d8 is the deuterated analogue of Carbazole, an aromatic heterocyclic compound. It is commonly used as an internal standard in analytical chemistry and as a research compound in various studies.^{[1][2]}

Table 1: Chemical Identification

Identifier	Value
Product Name	Carbazole-d8
Synonyms	CARBAZOLE (RING-D8), Carbazole-1,2,3,4,5,6,7,8-d8, 9H-Carbazole-d8
CAS Number	38537-24-5[3][4][5]
Molecular Formula	C ₁₂ D ₈ HN[5] or C ₁₂ HD ₈ N[6]
Molecular Weight	175.26 g/mol [3][5][7]

| Appearance | White to light yellow or slightly grey crystalline powder.[4][6] |

Table 2: Physical and Chemical Properties Note: Some data is for the unlabeled form (Carbazole, CAS 86-74-8) as specific data for the deuterated form is not always available.

Property	Value
Melting Point	243 - 247 °C (for unlabeled form)[6]
Boiling Point	355 °C (for unlabeled form)[2][6]
Solubility	Soluble in acetone, sparingly soluble in ethanol, and practically insoluble in water.[6]

| Storage Temperature | Room temperature[3], some suppliers recommend +20°C[3] or under 25°C.[6] Store away from light and moisture.[8] |

Hazard Identification and Classification

Carbazole-d8 is classified as hazardous. It is crucial to understand its potential health and environmental effects before handling.

Table 3: Hazard Identification and Classification

Category	Classification and Statements
GHS Signal Word	Warning[5][8]
Hazard Statements	H351: Suspected of causing cancer.[4][5] H373: May cause damage to organs through prolonged or repeated exposure.[4] H341: Suspected of causing genetic defects.[5] H410: Very toxic to aquatic life with long lasting effects.[4] H413: May cause long lasting harmful effects to aquatic life.[5][8] H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[7]
Precautionary Statements	P201 & P202: Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.[4][9] P260: Do not breathe dust/fume/gas/mist/vapors/spray.[4] P273: Avoid release to the environment.[4] P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5] P308 + P313: IF exposed or concerned: Get medical advice/attention.[4][5] P391: Collect spillage.[4] P405: Store locked up.[5] P501: Dispose of contents/container to an approved waste disposal plant.[4][5]

| Transport Information | UN Number: UN3077, Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (Carbazole-d8), Hazard Class: 9, Packing Group: III.[6] |

Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is mandatory when working with Carbazole-d8 to minimize exposure and ensure safety.

- Work in a well-ventilated area, preferably within a chemical fume hood.[10][11]

- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[12\]](#)
- Use a local exhaust system if handling indoors to control dust generation.[\[6\]](#)

A comprehensive set of PPE is required for handling Carbazole-d8.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[10]
Skin Protection	Wear chemical-resistant, impervious gloves (inspected prior to use) and protective clothing. Fire/flame resistant clothing is also recommended. [10]

| Respiratory Protection | If exposure limits are exceeded or dust is generated, use a full-face respirator with an appropriate particle filter (e.g., P95 or P100).[\[7\]](#)[\[10\]](#) Respirators must be approved under government standards like NIOSH (US) or CEN (EU).[\[7\]](#) |

- Avoid formation of dust and aerosols.[\[7\]](#)[\[10\]](#)
- Do not breathe dust, vapors, mist, or gas.[\[6\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[10\]](#)
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[10\]](#)
- After handling, wash hands and face thoroughly. Do not eat, drink, or smoke in the handling area.[\[6\]](#)
- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[10\]](#)
- Keep the container protected from light.[\[6\]](#)

- Store locked up and apart from incompatible materials such as strong oxidizing agents and strong bases.[\[5\]](#)[\[12\]](#)

Emergency and First Aid Procedures

Immediate and appropriate response is critical in the event of an accidental exposure or spill.

Table 5: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim into fresh air. If not breathing, give artificial respiration. Consult a physician. [7] [10]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician. [7] [10]
Eye Contact	Rinse thoroughly and cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Immediate medical attention is required. [6] [10]

| Ingestion | Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[6\]](#)[\[7\]](#) |

- Personal Precautions: Evacuate personnel to safe areas. Use personal protective equipment. Avoid dust formation and breathing dust/vapors.[\[7\]](#)[\[10\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or water courses.[\[7\]](#)[\[10\]](#)
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Use spark-proof tools.[\[7\]](#)[\[10\]](#) Keep in suitable, closed containers for disposal.[\[7\]](#)

Fire-Fighting and Disposal

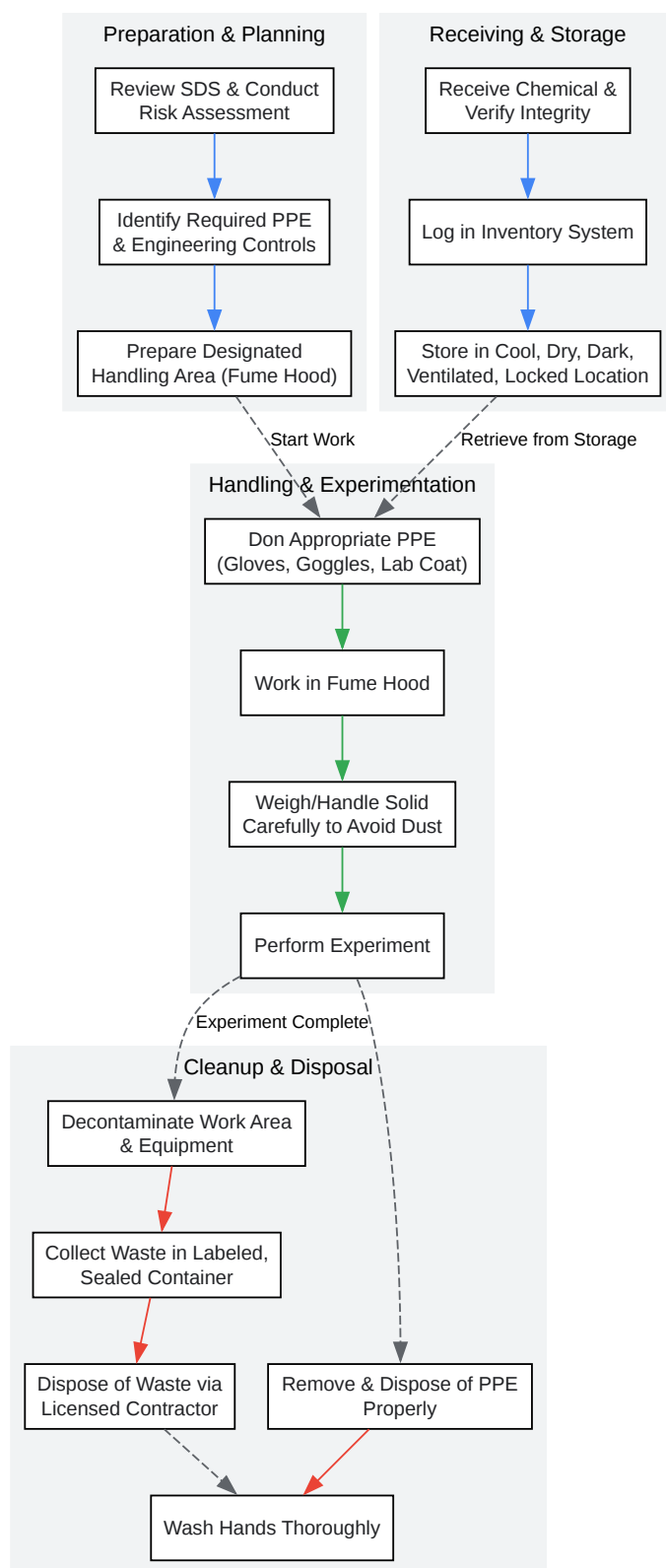
Table 6: Fire-Fighting and Disposal Procedures

Procedure	Details
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [7]
Specific Hazards	Thermal decomposition can lead to the release of nitrogen oxides (NO _x), carbon monoxide (CO), and carbon dioxide (CO ₂). [6]
Fire-Fighter Protection	Wear a self-contained breathing apparatus for firefighting if necessary. [7] [10]

| Disposal | The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, or sewer systems.[\[10\]](#) Dispose of contents and container in accordance with local, regional, and national regulations.[\[6\]](#) |

Safe Handling Workflow

The following diagram illustrates the lifecycle and safe handling workflow for Carbazole-d8 within a laboratory setting.



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Caption: Workflow for Safe Handling of Carbazole-d8 in a Lab Setting.

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